

SIS17 solubility issues and solutions.

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Compound of Interest

Compound Name: SIS17

Cat. No.: B610853

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SIS17 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **SIS17**, a selective inhibitor of histone deacetylase 11 (HDAC11). Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and relevant biological pathway information to ensure successful experimental outcomes.

Troubleshooting Guide & FAQs

This section addresses common issues encountered during the handling and use of **SIS17**, with a focus on solubility and solution stability.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **SIS17**?

A1: Dimethyl sulfoxide (DMSO) is the most recommended solvent for preparing high-concentration stock solutions of **SIS17**.^{[1][2][3][4][5]} It is crucial to use anhydrous, high-purity DMSO, as moisture can reduce the solubility of **SIS17**.^[3]

Q2: What is the maximum concentration of **SIS17** that can be achieved in DMSO?

A2: The reported solubility of **SIS17** in DMSO varies between different suppliers, ranging from 2 mg/mL to as high as 125 mg/mL.^{[2][4]} It is recommended to consult the certificate of analysis

for the specific batch you are using. Warming and sonication can aid in dissolving the compound to achieve higher concentrations.[\[1\]](#)[\[2\]](#)

Q3: My **SIS17** solution in DMSO appears cloudy or has precipitated over time. What should I do?

A3: **SIS17** is known to be unstable in solution, and it is highly recommended to prepare solutions fresh for each experiment.[\[1\]](#) If you must store a stock solution, aliquot it into single-use vials and store at -80°C for up to one year to minimize freeze-thaw cycles.[\[3\]](#) If precipitation occurs in an older stock solution, it is best to discard it and prepare a fresh solution.

Q4: I observed precipitation when diluting my DMSO stock solution of **SIS17** into aqueous cell culture medium. How can I prevent this?

A4: This is a common issue known as "shock precipitation" that occurs when a compound in a high-concentration organic solvent is rapidly diluted into an aqueous medium. To mitigate this:

- **Slow, Stepwise Dilution:** Instead of a single large dilution, perform a series of smaller, stepwise dilutions.
- **Dropwise Addition with Agitation:** Add the **SIS17** stock solution dropwise to the pre-warmed (37°C) cell culture medium while gently vortexing or swirling.
- **Lower Final Concentration:** The intended final concentration of **SIS17** may be above its solubility limit in the aqueous medium. Perform a serial dilution to experimentally determine the highest soluble concentration.

Q5: Can I dissolve **SIS17** directly in my cell culture medium or other aqueous buffers?

A5: Directly dissolving **SIS17** in aqueous media is not recommended due to its low aqueous solubility.[\[3\]](#) This will likely lead to incomplete dissolution and precipitation. The proper method is to first prepare a concentrated stock solution in DMSO.

Q6: How does pH affect the solubility of **SIS17**?

A6: There is currently no specific data available on the pH-dependent solubility of **SIS17**. As a neutral compound, its solubility is likely to be relatively independent of pH.

Q7: Is it necessary to warm or sonicate the **SIS17** solution during preparation?

A7: Yes, warming and/or sonication are often recommended to aid in the dissolution of **SIS17**, especially when preparing higher concentration solutions.[\[1\]](#)[\[2\]](#)

Quantitative Solubility Data

The following table summarizes the reported solubility of **SIS17** in various solvents. Please note that these values may vary slightly between different batches and suppliers.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source(s)
DMSO	125	340.97	[2]
DMSO	100	272.78	[1]
DMSO	73	199.12	[3]
DMSO	3.67	10	[5]
DMSO	2	-	[4]
Ethanol	18	-	[3]
Water	Insoluble	Insoluble	[3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08	≥ 5.67	[1] [6]
10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	4	10.91	[2]
10% DMSO, 90% Corn Oil	≥ 2	≥ 5.46	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **SIS17** Stock Solution in DMSO

- Materials: **SIS17** powder, anhydrous DMSO.
- Calculation: The molecular weight of **SIS17** is 366.60 g/mol . To prepare a 10 mM stock solution, weigh out 3.67 mg of **SIS17** and dissolve it in 1 mL of DMSO.
- Procedure: a. Weigh the required amount of **SIS17** powder in a sterile microcentrifuge tube. b. Add the calculated volume of anhydrous DMSO. c. Vortex the solution thoroughly. If necessary, gently warm the tube (e.g., in a 37°C water bath) and/or sonicate until the compound is fully dissolved. d. Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Storage: For short-term storage, keep the solution at 4°C. For long-term storage, aliquot into single-use vials and store at -80°C. It is strongly recommended to prepare fresh solutions for optimal results.^[1]

Protocol 2: In Vivo Formulation (Parenteral Administration)

This protocol is a general guideline and may need to be optimized based on the specific animal model and administration route.

- Materials: **SIS17**, DMSO, PEG300, Tween-80, Saline (0.9% NaCl in sterile water).
- Procedure (for a final concentration of ≥ 2.08 mg/mL): a. Prepare a concentrated stock solution of **SIS17** in DMSO (e.g., 20.8 mg/mL). b. In a sterile tube, add 400 μ L of PEG300. c. To the PEG300, add 100 μ L of the 20.8 mg/mL **SIS17** stock solution in DMSO and mix thoroughly until the solution is clear. d. Add 50 μ L of Tween-80 and mix until a clear solution is obtained. e. Add 450 μ L of saline to bring the final volume to 1 mL. Mix thoroughly.
- Important Considerations:
 - Add each solvent sequentially and ensure the solution is clear before adding the next component.^[2]
 - This formulation should be prepared fresh on the day of use.^{[1][6]}

- If any precipitation or phase separation occurs, gentle warming and/or sonication can be used to aid dissolution.[1][6]

Signaling Pathway and Experimental Workflow

SIS17 Mechanism of Action

SIS17 is a selective inhibitor of HDAC11.[7][8] HDAC11 is a deacylase that removes myristoyl groups from its substrate, serine hydroxymethyltransferase 2 (SHMT2).[7][8] By inhibiting HDAC11, **SIS17** leads to an increase in the fatty acylation of SHMT2.[7]

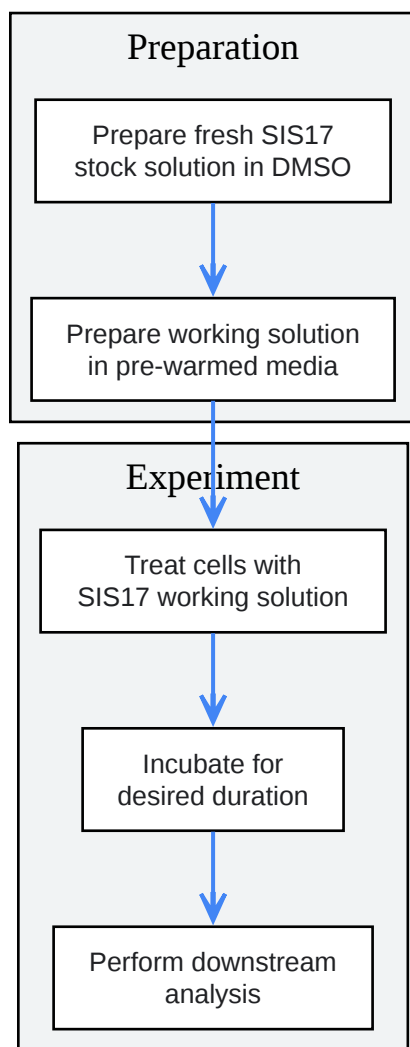


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Caption: Mechanism of **SIS17** action on the HDAC11-SHMT2 signaling axis.

General Experimental Workflow for Cell-Based Assays

The following diagram outlines a typical workflow for treating cells with **SIS17**.



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Caption: A generalized workflow for preparing and using **SIS17** in cell culture experiments.

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